

# Toxicological Profile of Promethazine Sulfoxide: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Promethazine sulfoxide

Cat. No.: B023261

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the current publicly available toxicological information for **promethazine sulfoxide**. It is important to note that specific quantitative toxicity data, such as LD50 and IC50 values, for **promethazine sulfoxide** are not readily available in the public domain. Much of the information presented herein is extrapolated from data on the parent compound, promethazine, and other related phenothiazine derivatives. Therefore, this guide should be used for informational and research purposes, and any experimental work should be preceded by a thorough, independent literature search and appropriate safety assessments.

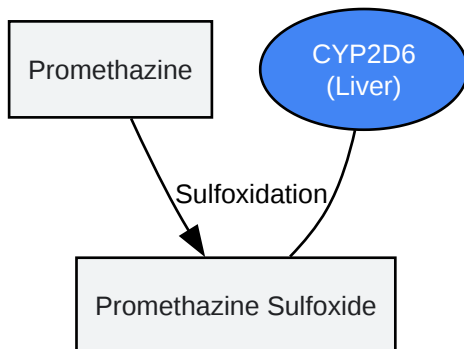
## Introduction

**Promethazine sulfoxide** is the primary metabolite of promethazine, a first-generation antihistamine with sedative, antiemetic, and anticholinergic properties.[1][2][3][4] Promethazine undergoes extensive hepatic metabolism, with sulfoxidation being a major biotransformation pathway.[1] Given that metabolites can sometimes exhibit their own toxicological profiles, understanding the safety of **promethazine sulfoxide** is crucial for a complete risk assessment of promethazine. This technical guide synthesizes the available information on the toxicological profile of **promethazine sulfoxide**, including its metabolism, potential mechanisms of toxicity, and general safety information.

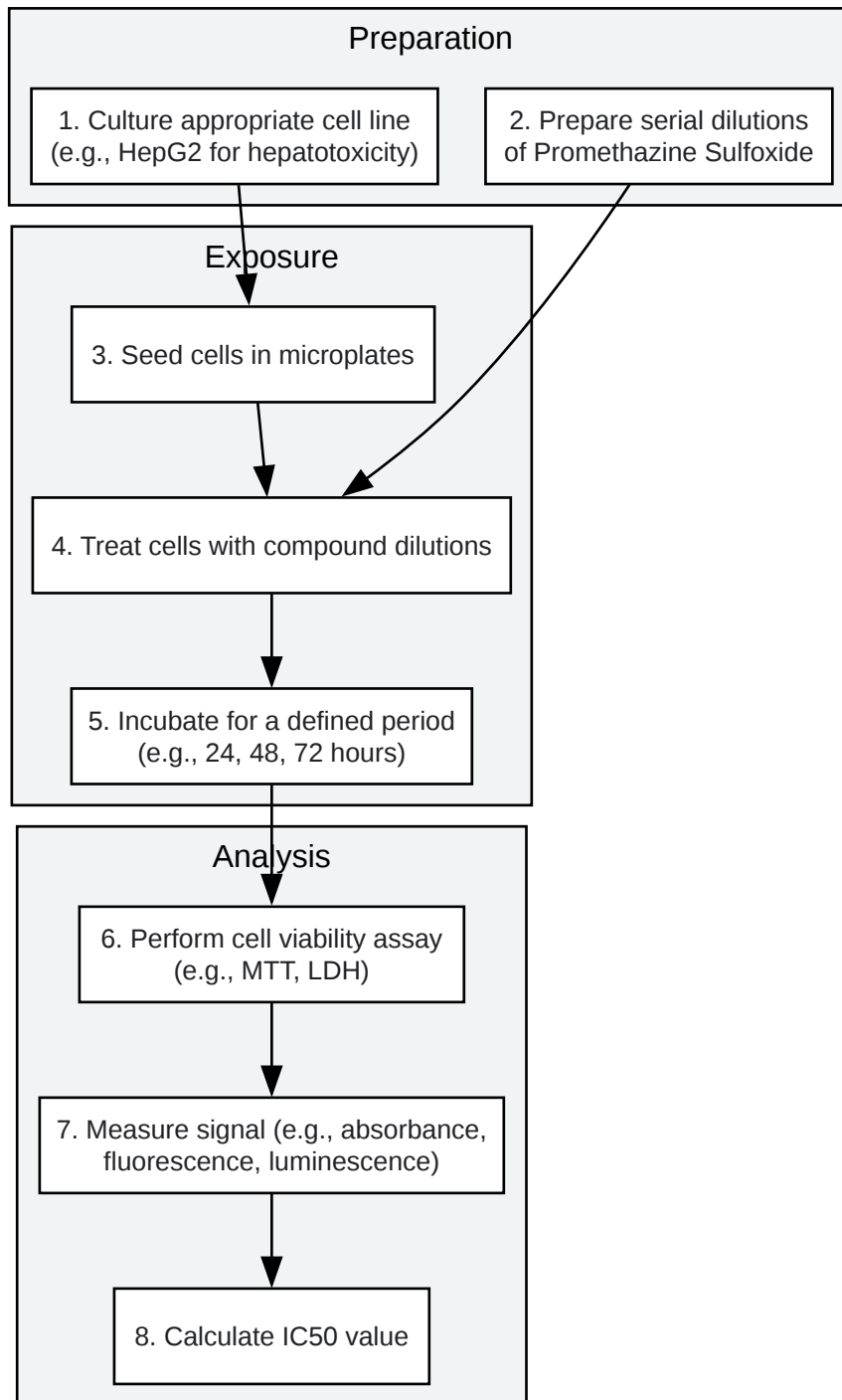
## Metabolism of Promethazine to Promethazine Sulfoxide

Promethazine is principally metabolized in the liver by the cytochrome P450 enzyme system. The formation of **promethazine sulfoxide** is primarily catalyzed by the CYP2D6 isozyme.[5] This metabolic conversion represents a significant route of elimination for promethazine.

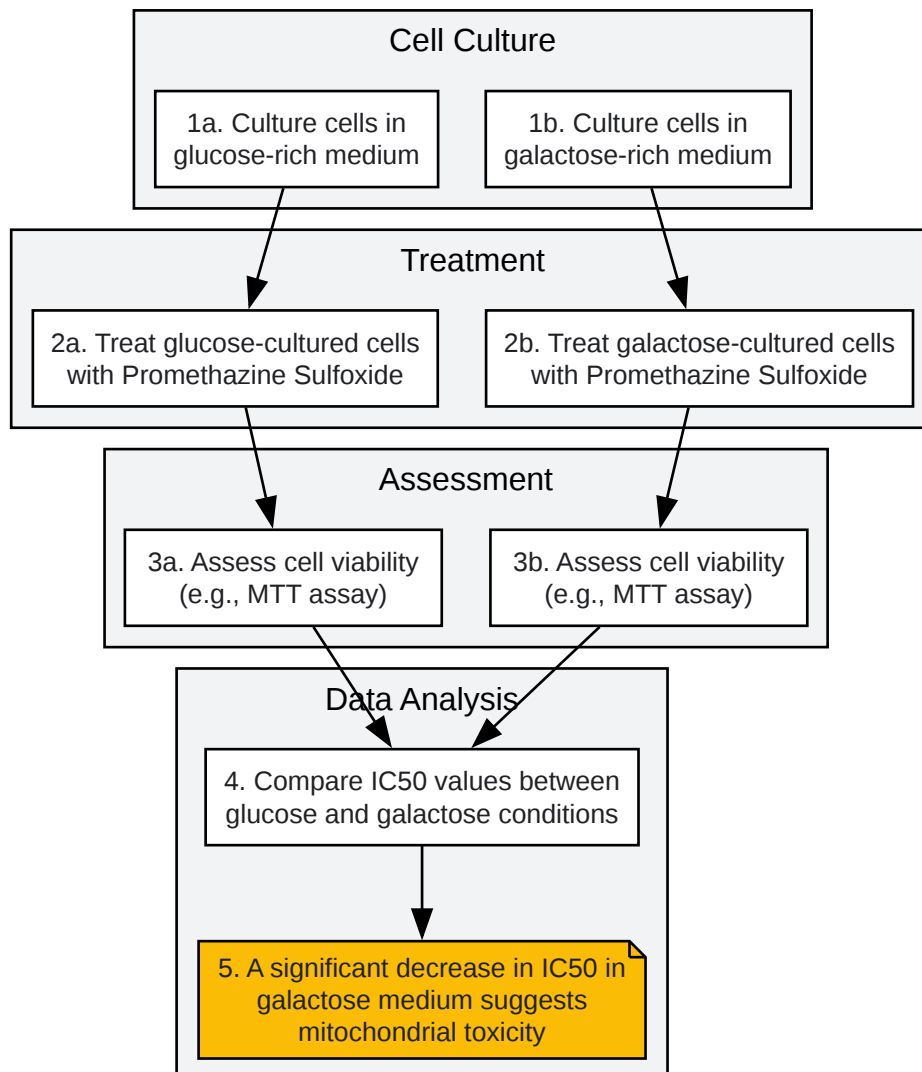
## Metabolic Conversion of Promethazine



General Workflow for In Vitro Cytotoxicity Assay



## Workflow for Mitochondrial Toxicity Screening



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. Mitochondrial ToxGlo™ Assay [[worldwide.promega.com](http://worldwide.promega.com)]
- 3. Microbial Mutagenicity Assay: Ames Test - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. bulldog-bio.com [[bulldog-bio.com](http://bulldog-bio.com)]
- 5. caymanchem.com [[caymanchem.com](http://caymanchem.com)]
- To cite this document: BenchChem. [Toxicological Profile of Promethazine Sulfoxide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b023261#toxicological-profile-of-promethazine-sulfoxide>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)